

# An In-depth Technical Guide to 9-Methylhypoxanthine: Structure, Synthesis, and Applications

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## Compound of Interest

Compound Name: 9-Methylhypoxanthine

Cat. No.: B1460637

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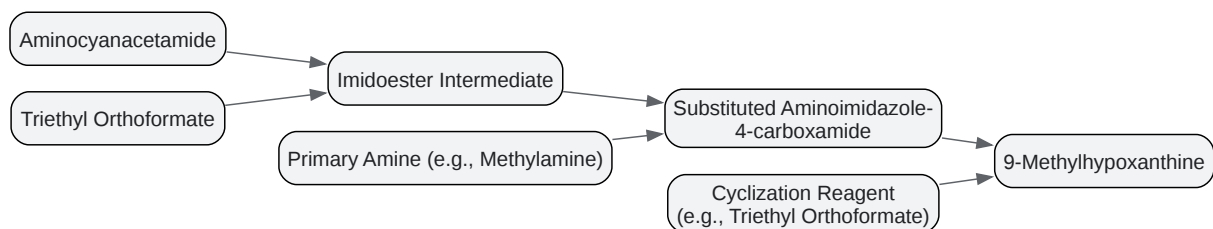
This guide provides a comprehensive technical overview of **9-Methylhypoxanthine**, a crucial methylated purine derivative. Designed for researchers, chemists, and drug development professionals, this document delves into the molecule's core chemical properties, synthesis methodologies, analytical characterization, and its emerging role in biochemical research and medicinal chemistry. By synthesizing foundational knowledge with practical, field-proven insights, this guide aims to serve as an essential resource for leveraging **9-Methylhypoxanthine** in advanced scientific applications.

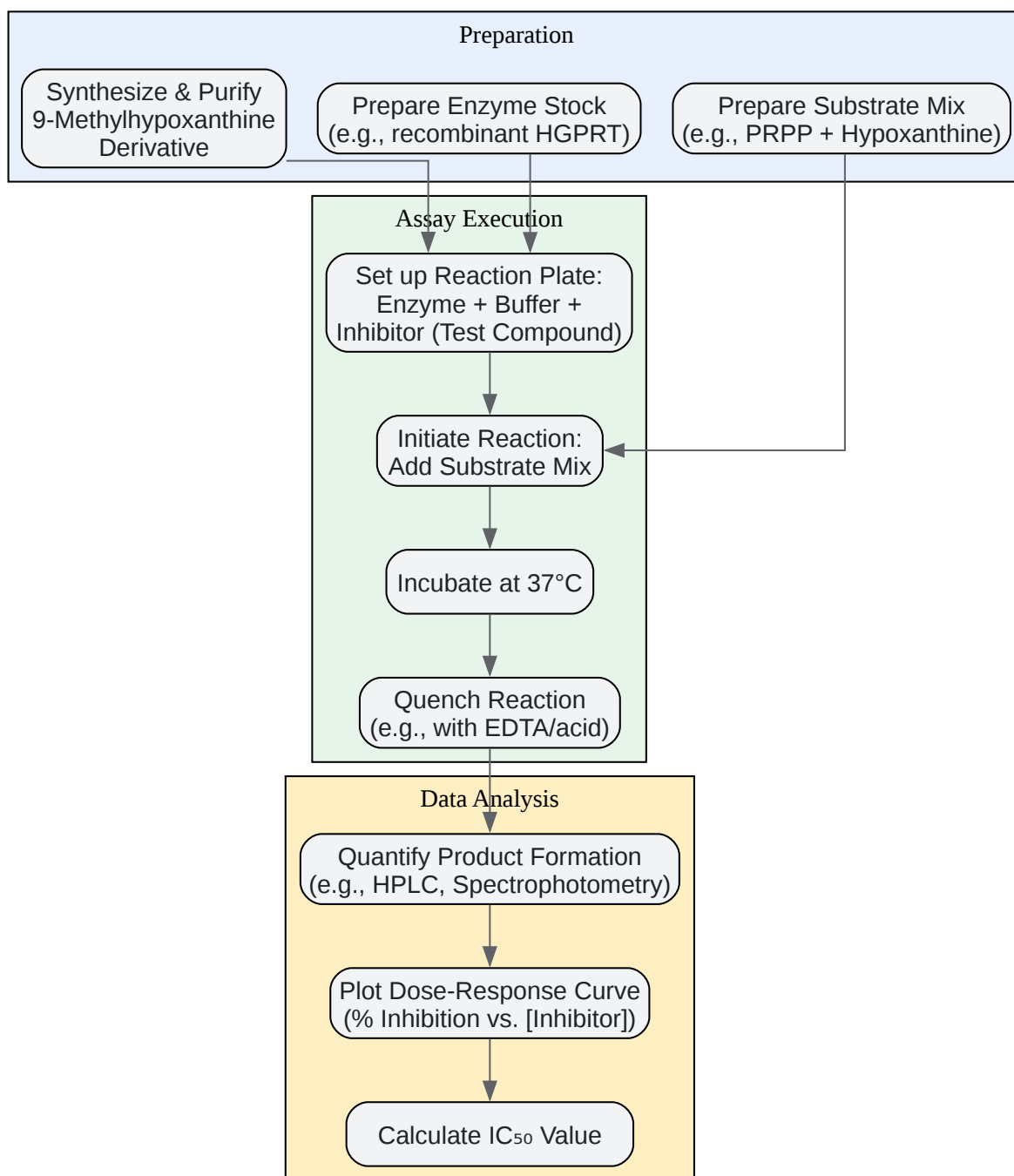
## Core Molecular Profile: Structure and Physicochemical Properties

Understanding the fundamental structure and properties of **9-Methylhypoxanthine** is the cornerstone of its application. It is structurally defined as a hypoxanthine molecule with a methyl group covalently bonded to the nitrogen at position 9 of the purine ring.<sup>[1][2]</sup> This methylation significantly alters its electronic properties and steric profile compared to its parent compound, hypoxanthine, influencing its solubility, reactivity, and biological interactions.

## Chemical Structure

The structural identity of **9-Methylhypoxanthine** is rooted in its bicyclic purine core, consisting of a pyrimidine ring fused to an imidazole ring.





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## References

- 1. 1,9-Dihydro-9-methyl-6H-purin-6-one | C<sub>6</sub>H<sub>6</sub>N<sub>4</sub>O | CID 135408747 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. DNAMod: 9-methylhypoxanthine [dnamod.hoffmanlab.org]
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